

Application Notes and Protocols: BI-1230

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Compound of Interest

Compound Name: BI-1230
Cat. No.: B10787474

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Introduction

BI-1230 is a potent and highly selective inhibitor of the Hepatitis C Virus (HCV) NS3 protease. It demonstrates single-digit nanomolar inhibitory activity against HCV NS3 protease and viral replication. Due to its favorable pharmacokinetic properties, including good half-life and oral bioavailability, **BI-1230** serves as a valuable tool for both in vitro and in vivo research aimed at understanding HCV replication and developing novel antiviral therapies. This document provides detailed protocols for the preparation and storage of **BI-1230** solutions to ensure experimental consistency and accuracy.

Physicochemical Properties and Storage of BI-1230

A summary of the key physicochemical properties and storage recommendations for **BI-1230** is provided in the table below.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Preparation of BI-1230 Stock Solutions

For most in vitro applications, a concentrated stock solution of **BI-1230** is prepared in DMSO. The following table provides the required volume of DMSO to prepare stock solutions of various concentrations.



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Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of BI-1230 in DMSO

Materials:

- **BI-1230** solid powder

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the vial containing **BI-1230** powder to room temperature before opening.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Based on the mass of **BI-1230** in the vial, calculate the required volume of DMSO to achieve a 10 mM concentration (refer to the table above).
- Carefully add the calculated volume of sterile DMSO to the vial.
- Recap the vial securely and vortex thoroughly until the compound is completely dissolved. If necessary, sonicate the solution for a few minutes in a water bath to aid dissolution.
- Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

Materials:

- 10 mM **BI-1230** stock solution in DMSO
- Sterile aqueous buffer or cell culture medium appropriate for the assay

Procedure:

- Thaw an aliquot of the 10 mM **BI-1230** stock solution at room temperature.
- Perform serial dilutions of the stock solution in the appropriate sterile aqueous buffer or cell culture medium to achieve the desired final concentrations for your experiment.
- Crucially, ensure that the final concentration of DMSO in the assay medium is kept to a minimum (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity or off-target effects. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Mix the working solution thoroughly by gentle pipetting or inversion before adding to the experimental system.

Protocol 3: Recommended Storage of BI-1230 Solutions

Proper storage of **BI-1230** solutions is critical to maintain their stability and activity.



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Workflow for BI-1230 Solution Preparation and Storage

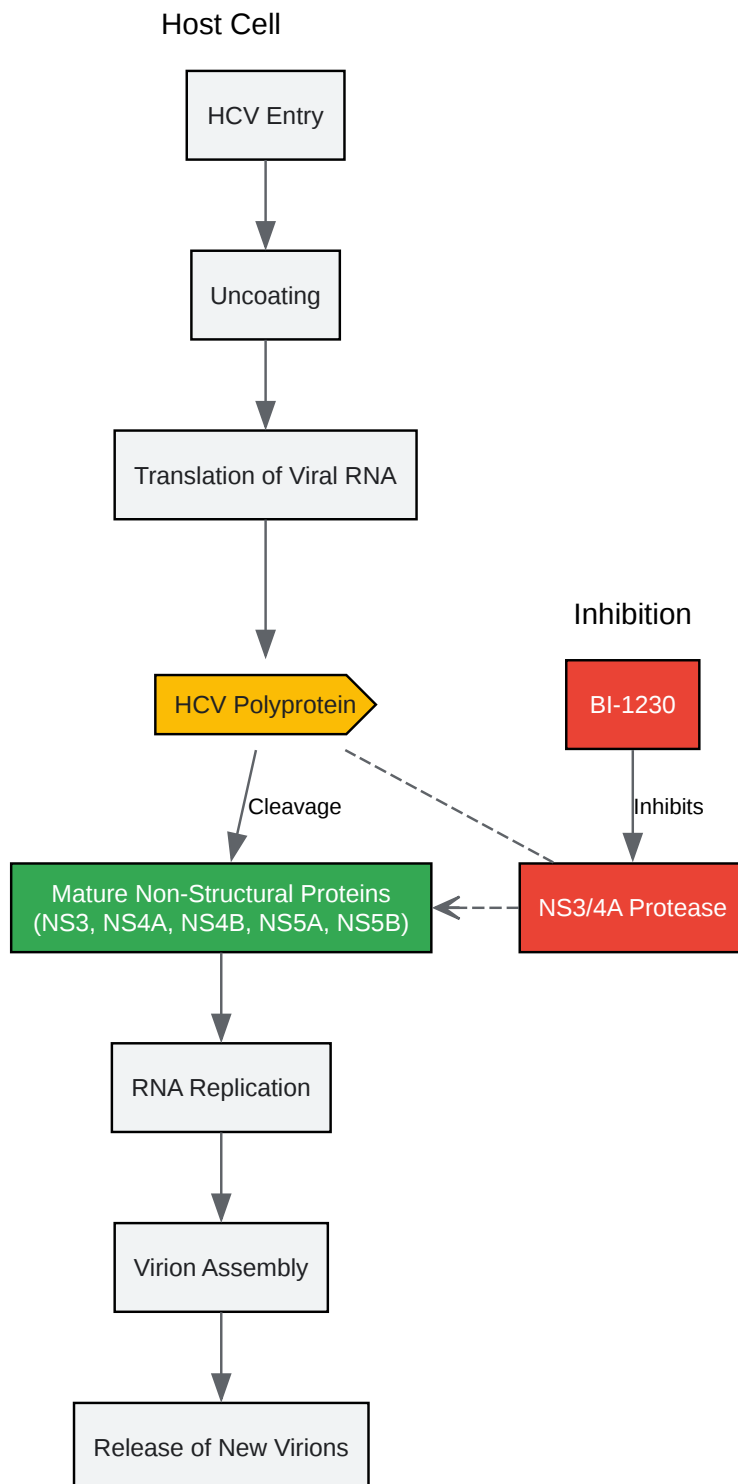


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HCV Replication and Inhibition by BI-1230



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